

# Vitalone: A Comprehensive Technical Review of its Chemical Properties and Biological Activities

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## Compound of Interest

Compound Name: *Vitalone*

Cat. No.: *B580956*

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This technical guide provides an in-depth overview of **Vitalone**, a natural product with demonstrated cytotoxic effects. The document is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource on its chemical structure, physicochemical properties, and known biological activities.

## Chemical Structure and Properties

**Vitalone** is a sesquiterpenoid compound that has been isolated from *Vitex negundo*[1]. Its chemical identity has been established through spectroscopic analysis.

Table 1: Chemical and Physical Properties of **Vitalone**

Property	Value	Source
Chemical Name	(5S)-4,5-dimethyl-8-oxo-6,7-dihydro-5H-benzo[f][2]benzofuran-3-carbaldehyde	[2]
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>3</sub>	[2]
Molecular Weight	242.3 g/mol	[2]
Canonical SMILES	<chem>CC1CCC(=O)C2=CC3=C(C(=C12)C)C(=CO3)C=O</chem>	[2]
Physical Description	Powder	[2]
Purity	>98%	[2]
Solubility	Not explicitly stated, general advice for higher solubility is to warm and sonicate.	[2]

## Biological Activity: Cytotoxicity in HL-60 Cells

**Viteralone** has been identified as a cytotoxic agent against the human promyelocytic leukemia cell line, HL-60[1]. The HL-60 cell line is a well-established in vitro model for studying the effects of potential therapeutic compounds on myeloid leukemia.

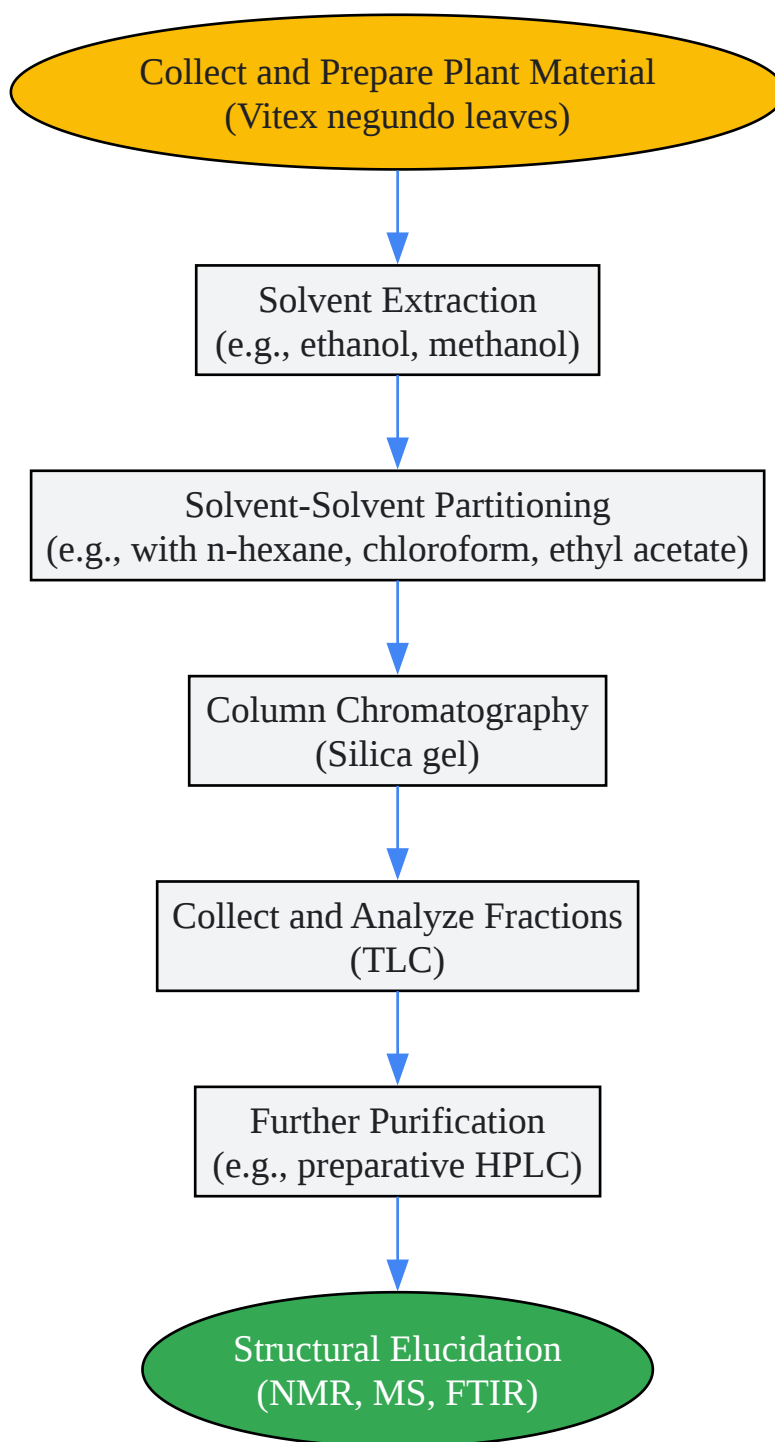
While the cytotoxic effects of **Viteralone** on HL-60 cells are documented, specific quantitative data, such as the half-maximal inhibitory concentration (IC<sub>50</sub>), are not yet publicly available. Further research is required to quantify its potency and elucidate the precise mechanisms of its cytotoxic action.

## Experimental Protocols

Detailed experimental protocols for the specific isolation and purification of **Viteralone** from *Vitex negundo* are not extensively published. However, general methodologies for the isolation of chemical constituents from this plant can provide a foundational approach.

## General Isolation Procedure for Compounds from *Vitex negundo*

The following is a generalized workflow for the extraction and isolation of compounds from *Vitex negundo*, which could be adapted for the targeted isolation of **Viteralone**.

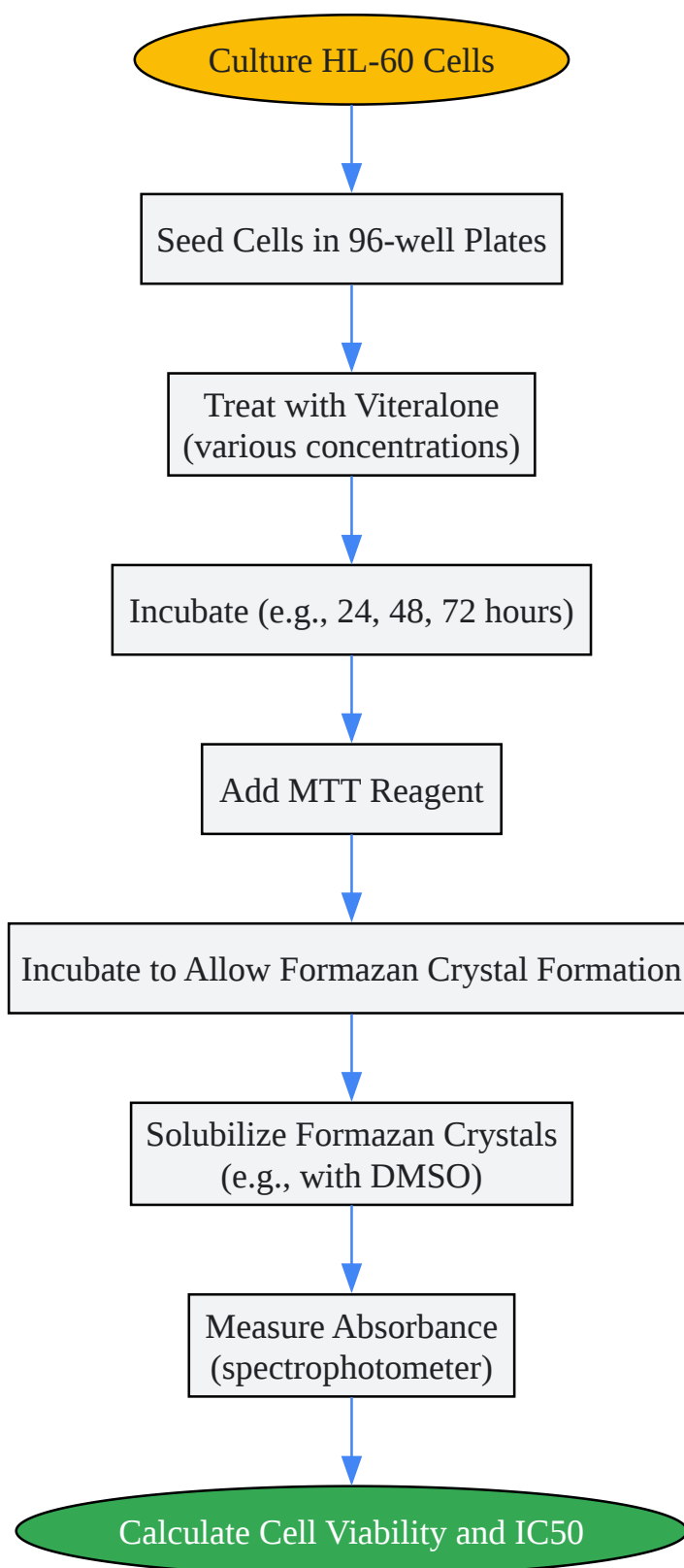


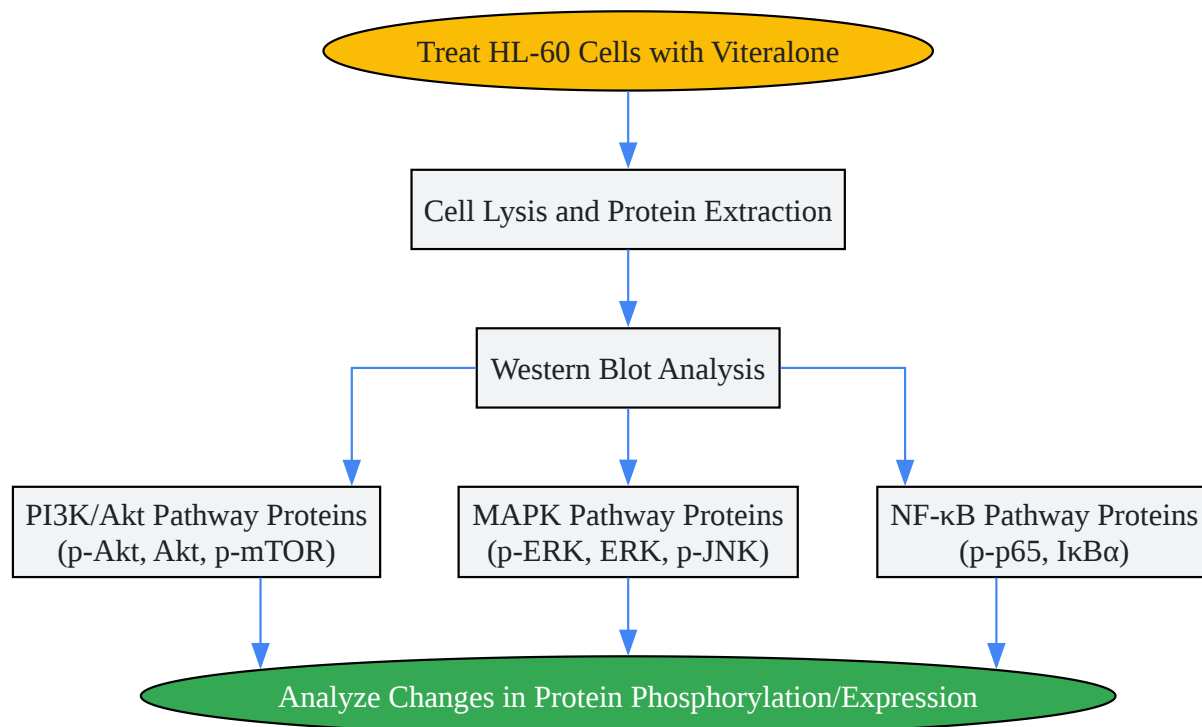
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Caption: Generalized workflow for the isolation of compounds from *Vitex negundo*.

## Cytotoxicity Assessment in HL-60 Cells (MTT Assay)

The cytotoxicity of **Viteralone** against HL-60 cells can be determined using a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. This colorimetric assay measures cell metabolic activity as an indicator of cell viability.





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## References

- 1. Up- or down-regulation of tescalcin in HL-60 cells is associated with their differentiation to either granulocytic or macrophage-like lineage - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Proliferation inhibition, cell cycle arrest and apoptosis induced in HL-60 cells by a natural diterpene ester from *Daphne mucronata* - PMC [pmc.ncbi.nlm.nih.gov]
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